

Safe Disposal of Chlorogenic Acid-13C3: A Comprehensive Guide

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Compound of Interest

Compound Name: Chlorogenic acid-13C3

Cat. No.: B15141568

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of isotopically labeled compounds like **Chlorogenic acid-13C3** is paramount for laboratory safety and environmental protection. This guide provides a detailed, step-by-step procedure for the safe disposal of **Chlorogenic acid-13C3**, based on available safety data sheets for chlorogenic acid. While the isotopic labeling with Carbon-13 does not alter the chemical hazards, it is crucial to follow these guidelines to ensure safe laboratory practices.

Essential Safety Precautions and Handling

Before beginning any disposal procedure, it is critical to be familiar with the safety hazards associated with chlorogenic acid. It may cause skin and serious eye irritation, as well as respiratory irritation.[1] Always handle this compound in a well-ventilated area and wear appropriate personal protective equipment (PPE).[1][2]

Recommended Personal Protective Equipment (PPE):

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[2]
- Hand Protection: Wear suitable protective gloves.[3]
- Skin and Body Protection: Wear appropriate protective clothing to prevent skin exposure.[2]
- Respiratory Protection: In case of dust formation, use a particle filter respirator.[2]

Spill Management

In the event of a spill, immediate and appropriate action is necessary to prevent contamination and exposure.

For Dry Spills:

- Avoid generating dust.[1]
- Use dry clean-up procedures such as sweeping or vacuuming (with an explosion-proof machine).[1]
- Collect the residue and place it in a sealed, labeled container for disposal.[1]

For Wet Spills:

- Vacuum or shovel the material into a labeled container for disposal.[1]
- Wash the spill area with large amounts of water, and prevent runoff from entering drains.[1]

If contamination of drains or waterways occurs, immediately notify emergency services.[1]

Step-by-Step Disposal Procedure

The primary method for the disposal of **Chlorogenic acid-13C3** is to treat it as special hazardous waste.

- **Containerization:** Carefully transfer the waste material into a clean, dry, and sealable container. Ensure the container is appropriately labeled with the chemical name ("**Chlorogenic acid-13C3**") and any relevant hazard symbols.
- **Waste Collection:** Store the sealed container in a designated, well-ventilated, and secure area, away from incompatible materials such as strong oxidizing agents.[2]
- **Regulatory Compliance:** Dispose of the contents and the container at an authorized hazardous or special waste collection point.[1] It is crucial to adhere to all local, state, and federal regulations regarding chemical waste disposal. Consult with your institution's environmental health and safety (EHS) department for specific guidance.

- Contaminated Materials: Any materials used for cleaning spills, such as paper towels or absorbent pads, should also be placed in a sealed, labeled container and disposed of as hazardous waste. Handle contaminated packages in the same way as the substance itself.

[4]

Chemical and Physical Properties

The following table summarizes key quantitative data for chlorogenic acid.

Property	Value
Molecular Formula	C ₁₆ H ₁₈ O ₉
Molecular Weight	354.3 g/mol
Appearance	Beige Powder/Crystalline Solid
Melting Point	205 - 209 °C / 401 - 408.2 °F
Solubility	Soluble in hot water.[2] Soluble in ethanol (~25 mg/ml), DMSO (~50 mg/ml), and dimethyl formamide (~71 mg/ml).[5]
Storage Temperature	-20°C
Stability	Stable under normal conditions.[2] At least 4 years at -20°C.[5]

Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **Chlorogenic acid-13C3**.



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Caption: Disposal workflow for **Chlorogenic acid-13C3**.

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